

Direct Yellow 44 chemical structure and properties

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Compound of Interest

Compound Name: Direct Yellow 44

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An In-depth Technical Guide to Direct Yellow 44

For Researchers, Scientists, and Drug Development Professionals

Direct Yellow 44, also known by its Colour Index name C.I. 29000, is a versatile double azo dye recognized for its applications across various industries, including textiles, paper, and leather.^{[1][2][3]} Its utility also extends to biological research as a staining agent.^{[1][4]} This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, experimental protocols for its synthesis and analysis, and its primary applications.

Chemical Structure and Identification

Direct Yellow 44 is a complex aromatic compound characterized by the presence of two azo groups (-N=N-), which are responsible for its chromophoric properties. Its systematic IUPAC name is disodium;2-hydroxy-5-[[4-[[2-methoxy-4-[(3-sulfonatophenyl)diazenyl]phenyl]carbamoylamino]phenyl]diazenyl]benzoate.^[5] The structure incorporates multiple functional groups, including sulfonic acid and carboxylic acid salts, which enhance its water solubility, a key characteristic of direct dyes.

Physicochemical and Tinctorial Properties

The properties of **Direct Yellow 44** make it a reliable choice for applications demanding good lightfastness and stability.^[1] Quantitative data for this dye are summarized in the table below.

Property	Value	Reference(s)
Identifiers		
CAS Number	8005-52-5	[1][2][3][6]
C.I. Number	29000	[1][3][7]
EC Number	232-339-7	[3]
Synonyms	Direct Fast Yellow GC, Sirius Yellow GC, Direct Yellow L4G, Solophenyl Yellow 5GL	[1][2][7]
Chemical Properties		
Molecular Formula	C ₂₇ H ₂₀ N ₆ Na ₂ O ₈ S	[1][6][8]
Molecular Weight	634.53 g/mol	[1][6][8]
Physical Properties		
Appearance	Orange to brown or dark red powder/crystal	[1][2]
Solubility in Water	50 g/L (at 60°C), 60 g/L (at 90-97°C)	[8][9][10]
Solubility in Other Solvents	Slightly soluble in alcohol	[8][9]
Insoluble Content	≤ 0.15% w/w	[3][10]
Fastness Properties		
Light Fastness	5 (on a scale of 1 to 8)	[3][10]
Washing Fastness	4 (on a scale of 1 to 5)	[3][10]
Perspiration Fastness	5 (on a scale of 1 to 5)	[3][10]

Experimental Protocols

Synthesis of Direct Yellow 44

The manufacturing process for **Direct Yellow 44** involves a multi-step diazotization and coupling reaction.^{[8][11]} The general procedure is outlined below.

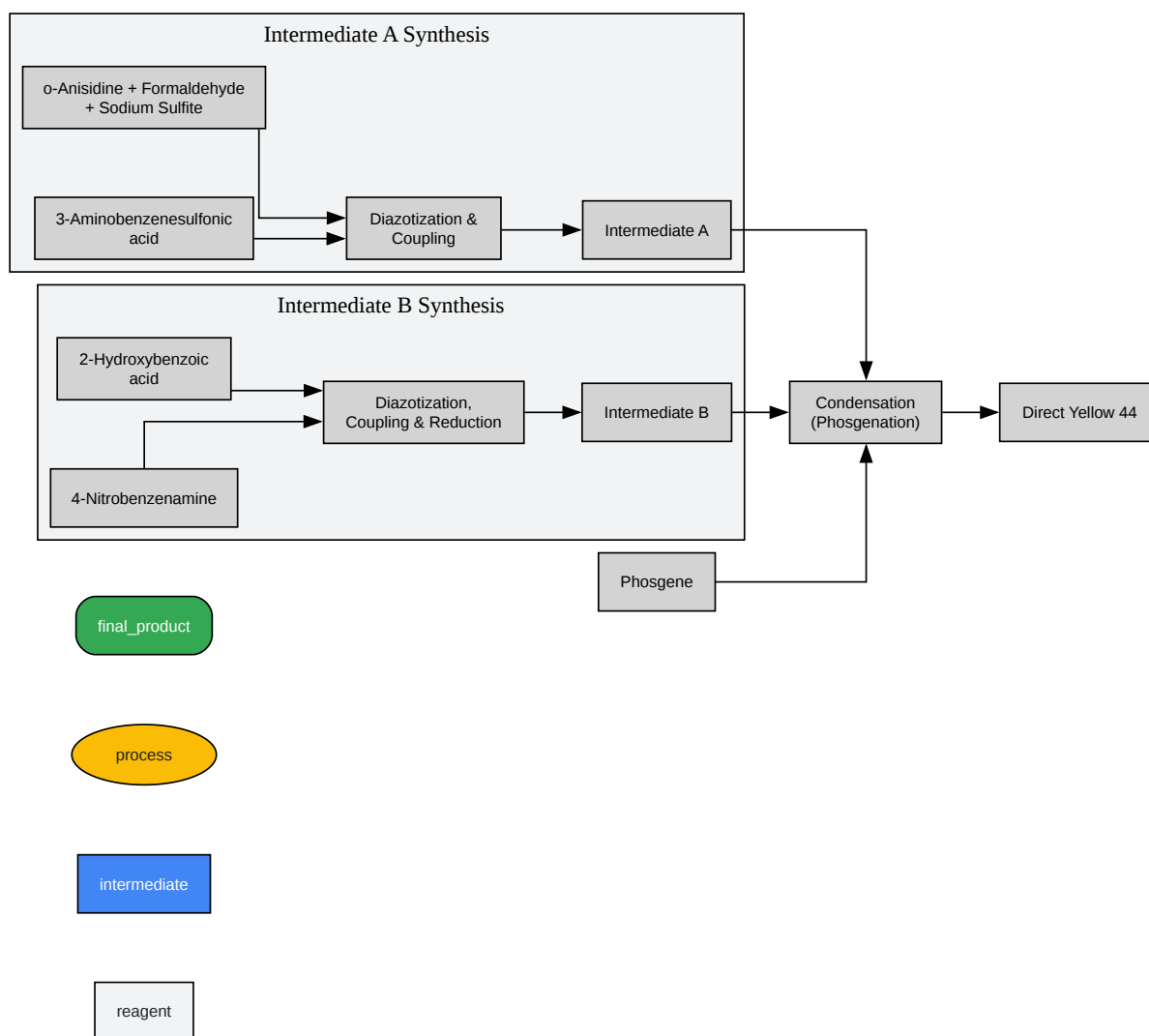
Materials:

- 3-Aminobenzenesulfonic acid
- o-Anisidine
- Formaldehyde
- Sodium sulfite
- 4-Nitrobenzenamine
- 2-Hydroxybenzoic acid
- Sodium nitrite
- Hydrochloric acid
- Sodium hydroxide
- Phosgene (or a safer equivalent like triphosgene)

Methodology:

- Preparation of Intermediate A:
 - Diazotize 3-aminobenzenesulfonic acid using sodium nitrite and hydrochloric acid under cold conditions (0-5°C).
 - Prepare a coupling component by reacting o-anisidine with formaldehyde and sodium sulfite to form (2-Methoxyphenylamino)methanesulfonic acid.
 - Couple the diazonium salt of 3-aminobenzenesulfonic acid with the prepared coupling component to yield Intermediate A.^[11]
- Preparation of Intermediate B:

- Diazotize 4-nitrobenzenamine under similar cold conditions.
- Couple the resulting diazonium salt with 2-hydroxybenzoic acid.
- Reduce the nitro group on the resulting compound to an amino group using a suitable reducing agent (e.g., sodium sulfide) to form Intermediate B.[\[11\]](#)
- Final Condensation (Phosgenation):
 - React the mixture of Intermediate A and Intermediate B with phosgene (or a suitable substitute) in an alkaline solution.[\[8\]](#)[\[11\]](#) This step links the two intermediates via a urea bridge (-NH-CO-NH-).
 - The final product, **Direct Yellow 44**, is then salted out from the reaction mixture, filtered, dried, and standardized.



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Caption: Synthesis workflow for **Direct Yellow 44**.

General Protocol for Spectroscopic Characterization

To confirm the structure and purity of synthesized or commercial **Direct Yellow 44**, standard spectroscopic methods should be employed.

A. UV-Visible Spectroscopy:

- Objective: To determine the maximum absorption wavelength (λ_{max}) and confirm the chromophoric system.
- Protocol:
 - Prepare a stock solution of **Direct Yellow 44** in deionized water (e.g., 100 mg/L).
 - Create a series of dilutions from the stock solution to fall within the linear range of the spectrophotometer (typically 1-10 mg/L).
 - Use a calibrated UV-Vis spectrophotometer and scan the absorbance of the most dilute solution from 200 to 800 nm, using deionized water as a blank.[\[12\]](#)[\[13\]](#)
 - Identify the wavelength of maximum absorbance (λ_{max}), which is characteristic of the dye's electronic transitions.

B. Fourier-Transform Infrared (FT-IR) Spectroscopy:

- Objective: To identify the key functional groups present in the molecule.
- Protocol:
 - Mix a small amount of the dry dye powder (1-2 mg) with potassium bromide (KBr, ~200 mg, spectroscopic grade).
 - Grind the mixture thoroughly to create a fine, homogenous powder.
 - Press the powder into a thin, transparent pellet using a hydraulic press.
 - Record the FT-IR spectrum, typically from 4000 to 400 cm^{-1} .

- Identify characteristic peaks for functional groups: O-H (hydroxyl), N-H (amine), C=O (carboxyl/urea), S=O (sulfonate), and -N=N- (azo).

C. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Objective: To elucidate the detailed molecular structure by analyzing the chemical environment of ^1H and ^{13}C nuclei.[\[14\]](#)
- Protocol:
 - Dissolve an accurately weighed sample of **Direct Yellow 44** (5-10 mg) in a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O).
 - Transfer the solution to an NMR tube.
 - Acquire ^1H and ^{13}C NMR spectra using a high-field NMR spectrometer.[\[12\]](#)
 - Analyze the chemical shifts, integration, and coupling patterns to assign signals to specific protons and carbons in the molecular structure.

Application Protocol: Dyeing of Cellulosic Fibers

Direct Yellow 44 is primarily used for dyeing cellulosic materials like cotton and viscose rayon.
[\[3\]](#)[\[10\]](#)

Materials:

- **Direct Yellow 44** dye
- Cotton or viscose fabric
- Sodium chloride (NaCl) or sodium sulfate (Na_2SO_4) as an electrolyte
- Sodium carbonate (Na_2CO_3) for pH adjustment (optional)
- Wetting agent

Methodology:

- Scouring: Pre-wash the fabric with a detergent solution to remove impurities and ensure even dye uptake. Rinse thoroughly.
- Dye Bath Preparation:
 - Fill a dyeing vessel with water (liquor ratio, e.g., 20:1).
 - Add a wetting agent and dissolve the pre-weighed **Direct Yellow 44** dye in a small amount of hot water before adding it to the main bath.
- Dyeing Process:
 - Immerse the wet fabric into the dye bath at a low temperature (e.g., 40°C).
 - Gradually raise the temperature to near boiling (90-95°C) over 30 minutes.[\[8\]](#)[\[9\]](#)
 - After 15-20 minutes at this temperature, begin the gradual addition of the electrolyte (e.g., NaCl) in portions over 30 minutes. The electrolyte promotes the exhaustion of the dye onto the fiber.
 - Continue dyeing for another 45-60 minutes to ensure good penetration and fixation.
- Finishing:
 - Allow the dye bath to cool slightly before rinsing the fabric.
 - Perform a series of hot and cold rinses to remove unfixed dye from the surface.
 - An optional soaping step at a high temperature can be performed to improve wash fastness.
 - Finally, dry the dyed fabric.

Applications and Safety

Primary Applications:

- Textile Industry: The main application is in the dyeing and printing of cotton, viscose, silk, and polyamide fibers.[\[2\]](#)[\[8\]](#)[\[10\]](#)
- Paper and Leather: It is also used for the coloration of paper and leather products.[\[2\]](#)[\[3\]](#)
- Biological Staining: In laboratory settings, it serves as a staining agent for visualizing cellular structures in histology and microbiology.[\[1\]](#)[\[4\]](#)
- Other Industries: **Direct Yellow 44** is also found in the formulation of inks.[\[8\]](#)[\[10\]](#)

Safety and Handling:

- Hazards: The dye is harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract.[\[15\]](#)[\[16\]](#)
- Precautions: When handling the powdered dye, use adequate ventilation, minimize dust generation, and wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a respirator.[\[15\]](#)[\[16\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from direct sunlight and moisture. Keep containers tightly closed.[\[3\]](#)

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